The Azido Nucleoside Revolution: A Technical Guide to Synthesis and Bioorthogonal Applications

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest

Compound Name:	*2'-Azido-2'-deoxyuridine-5'-triphosphate*
CAS No.:	*26929-65-7*
Cat. No.:	*B559683*

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Foreword: The Unassuming Power of the Azide Group

In the vast landscape of chemical biology and drug discovery, few functional groups have proven as transformative as the humble azide. Small, stable, and yet poised for exquisitely specific reactivity, the azido group has become a cornerstone of modern molecular science. Its incorporation into nucleosides—the very building blocks of life's genetic code—has unlocked unprecedented capabilities in antiviral therapy, diagnostics, and the intricate study of biological systems. This guide provides an in-depth exploration of the discovery and synthesis of azido-modified nucleosides, offering not just protocols, but the underlying chemical rationale and field-proven insights for researchers, scientists, and drug development professionals. We will journey from a serendipitous discovery in the fight against cancer to the frontiers of bioorthogonal chemistry, equipping you with the knowledge to harness the power of these remarkable molecules.

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A Pivotal Discovery: The Genesis of Azidothymidine (AZT)

The story of azido-nucleosides is inextricably linked with the development of one of the most significant antiviral drugs in history: 3'-azido-3'-deoxythymidine (AZT), also known as zidovudine.

An Anticancer Agent in Waiting

In 1964, Dr. Jerome Horwitz at the Karmanos Cancer Institute, funded by a grant from the National Institutes of Health, first synthesized AZT.[1][2][3] His objective was not to combat a virus, but to arrest the proliferation of cancer cells.[4] The hypothesis was that by modifying the 3'-hydroxyl group of thymidine to an azido group, the nucleoside analogue would be incorporated into a growing DNA chain and terminate its extension, thereby halting the rapid division of tumor cells.[4] However, in initial murine cancer models, AZT proved to be biologically inert and was subsequently shelved.[1][4]

A New Foe: The Rise of HIV and the Rebirth of AZT

The emergence of the human immunodeficiency virus (HIV) and the resulting acquired immunodeficiency syndrome (AIDS) pandemic in the 1980s created an urgent need for effective antiviral therapies.[2] Scientists discovered that HIV, a retrovirus, relies on a unique enzyme called reverse transcriptase to convert its RNA genome into DNA, a crucial step for integrating into the host cell's genome.[5][6] This enzyme became a prime target for drug development.

In 1984, researchers, including Marty St. Clair, revisited Horwitz's "failed" anticancer compound.[2] They found that AZT is a potent inhibitor of HIV's reverse transcriptase.[1] Cellular enzymes convert AZT into its active triphosphate form, which competes with the natural thymidine triphosphate.[1][7] When AZT is incorporated into the growing viral DNA chain, the 3'-azido group prevents the formation of the next phosphodiester bond, effectively terminating DNA synthesis.[5][6] The drug exhibits a significantly higher affinity for HIV reverse transcriptase than for human DNA polymerases, providing a crucial therapeutic window.[1] This rediscovery led to AZT becoming the first FDA-approved drug for the treatment of HIV/AIDS in 1987, marking a turning point in the fight against the disease.[5][8]

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The Synthetic Chemist's Toolkit: Crafting Azido-Nucleosides

The introduction of an azido group into a nucleoside requires careful strategic planning to achieve the desired regioselectivity (i.e., modification at the 2', 3', 5', or base position) and stereoselectivity. Over the years, a variety of robust synthetic methodologies have been developed.

The Classic Approach: SN2 Displacement and the Mitsunobu Reaction

A cornerstone of azido-nucleoside synthesis is the nucleophilic substitution (SN2) reaction, where an azide salt (commonly sodium azide, NaN3) displaces a suitable leaving group on the sugar moiety. A key challenge is the activation of the hydroxyl groups of the nucleoside.

The Mitsunobu Reaction: A Powerful Tool for Hydroxyl Inversion

The Mitsunobu reaction has become a widely used method for converting hydroxyl groups to azides with inversion of stereochemistry, which is critical for creating analogues like AZT from naturally occurring nucleosides.[9] The reaction utilizes a phosphine (typically triphenylphosphine, PPh3) and an azodicarboxylate (like diethyl azodicarboxylate, DEAD, or diisopropyl azodicarboxylate, DIAD) to activate the alcohol.[9]

Experimental Protocol: Synthesis of 3'-Azido-3'-deoxythymidine (AZT) via Mitsunobu Reaction

This protocol is a representative procedure for the synthesis of AZT from a protected thymidine derivative.

Materials:

- 5'-O-Tritylthymidine
- Triphenylphosphine (PPh3)
- Diisopropyl azodicarboxylate (DIAD)
- Diphenylphosphoryl azide (DPPA)

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- Anhydrous Tetrahydrofuran (THF)
- Anhydrous Dichloromethane (DCM)
- Trifluoroacetic acid (TFA)
- Silica gel for column chromatography
- Standard laboratory glassware and safety equipment

Procedure:

- Step 1: Azidation under Mitsunobu Conditions
  - To a solution of 5'-O-Tritylthymidine (1 equivalent) and triphenylphosphine (1.5 equivalents) in anhydrous THF, add diphenylphosphoryl azide (DPPA) (1.5 equivalents).
  - Cool the mixture to 0 °C in an ice bath.
  - Slowly add diisopropyl azodicarboxylate (DIAD) (1.5 equivalents) dropwise to the cooled solution. The reaction progress is often indicated by the formation of a white precipitate (triphenylphosphine oxide).
  - Allow the reaction to warm to room temperature and stir for 6-8 hours, monitoring by Thin Layer Chromatography (TLC).
  - Upon completion, dilute the reaction mixture with ethyl acetate and filter to remove the triphenylphosphine oxide precipitate.
  - Wash the filtrate successively with water, saturated aqueous sodium bicarbonate solution, and brine.
  - Dry the organic layer over anhydrous sodium sulfate, filter, and concentrate under reduced pressure.
  - Purify the crude product by silica gel column chromatography to yield 5'-O-Trityl-3'-azido-3'-deoxythymidine.

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- Step 2: Deprotection of the 5'-Trityl Group
  - Dissolve the purified product from Step 1 in a solution of 80% acetic acid in water or a mixture of dichloromethane and trifluoroacetic acid.
  - Stir the reaction at room temperature and monitor by TLC until the starting material is consumed.
  - Concentrate the reaction mixture under reduced pressure.
  - Purify the resulting crude product by silica gel column chromatography to obtain 3'-azido-3'-deoxythymidine (AZT).

Causality and Self-Validation:

- Why DPPA? While hydrazoic acid (HN3) can be used, it is highly toxic and explosive. DPPA serves as a safer and more manageable source of the azide nucleophile.
- Inversion of Stereochemistry: The Mitsunobu reaction proceeds with a clean SN2-type inversion of configuration at the 3'-carbon, which is essential for the biological activity of AZT.
- Order of Addition: The order of reagent addition is crucial. The alcohol, phosphine, and nucleophile are mixed before the dropwise addition of the azodicarboxylate to ensure the formation of the desired reactive intermediate.
- Validation: The final product should be characterized by 1H NMR, 13C NMR, and mass spectrometry to confirm its identity and purity. The characteristic azide stretch can also be observed in the IR spectrum (~2100 cm-1).

A Tractable One-Pot Synthesis of 5'-Azido-Nucleosides

While the Mitsunobu reaction is powerful, it can be problematic for certain substrates, such as guanosine, and generates significant amounts of byproducts.[10][11] An alternative and efficient one-pot method has been developed for the synthesis of 5'-azido-5'-deoxynucleosides, which avoids the complexities of the Mitsunobu reaction.[10] This method utilizes an Appel-type reaction to first convert the 5'-hydroxyl group to a halide in situ, which is then displaced by an azide salt.

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Experimental Protocol: One-Pot Synthesis of 5'-Azido-5'-deoxyadenosine

This protocol is adapted from Peterson et al. (2014) for the synthesis of 5'-azido-N6-benzoyl-2',3'-O-isopropylidene-5'-deoxyadenosine.[10][11]

Materials:

- N6-Benzoyl-2',3'-O-isopropylideneadenosine (starting material)
- Triphenylphosphine (PPh3)
- Carbon tetrabromide (CBr4)
- Sodium azide (NaN3)
- Anhydrous Dimethylformamide (DMF)
- Ethyl acetate (EtOAc)
- Standard laboratory glassware and safety equipment

Procedure:

- Reaction Setup:
  - To a stirred solution of N6-Benzoyl-2',3'-O-isopropylideneadenosine (1 equivalent, e.g., 10 mmol) in anhydrous DMF, add PPh3 (1.5 equivalents) and CBr4 (1.8 equivalents).
  - Stir the mixture under a nitrogen atmosphere at room temperature for 5 minutes.
  - Add an excess of NaN3 (4.5 equivalents).
- Reaction and Workup:
  - Heat the reaction mixture under a nitrogen atmosphere at 90 °C for 24 hours.
  - Quench the reaction by adding water (e.g., 10 mL) and stir for 5 minutes.[11]
  - Dilute the mixture with EtOAc, wash with 5% aqueous NaHCO3 and brine.

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- Collect the organic layer and dry over anhydrous sodium sulfate.
- Remove the solvent under reduced pressure.

- Purification:
  - Purify the crude product by silica gel column chromatography (e.g., using a 3:1 ratio of EtOAc to hexanes as eluent) to afford the pure 5'-azido product.[10]

Causality and Self-Validation:

- One-Pot Efficiency: This method combines the activation of the alcohol and the nucleophilic substitution into a single step, improving efficiency and reducing handling losses.
- Reagent Stoichiometry: Using a slight excess of PPh3 and CBr4 ensures complete conversion of the starting alcohol. A larger excess of NaN3 drives the substitution reaction to completion.
- Protection Strategy: The 2' and 3' hydroxyl groups are protected as an isopropylidene acetal to prevent side reactions. The exocyclic amine of adenosine is protected with a benzoyl group.
- Validation: Characterization by 1H NMR, 13C NMR, and High-Resolution Mass Spectrometry (HRMS) is essential to confirm the structure and purity of the final product.[10]

Table 1: Comparative Yields of One-Pot 5'-Azido-Nucleoside Synthesis

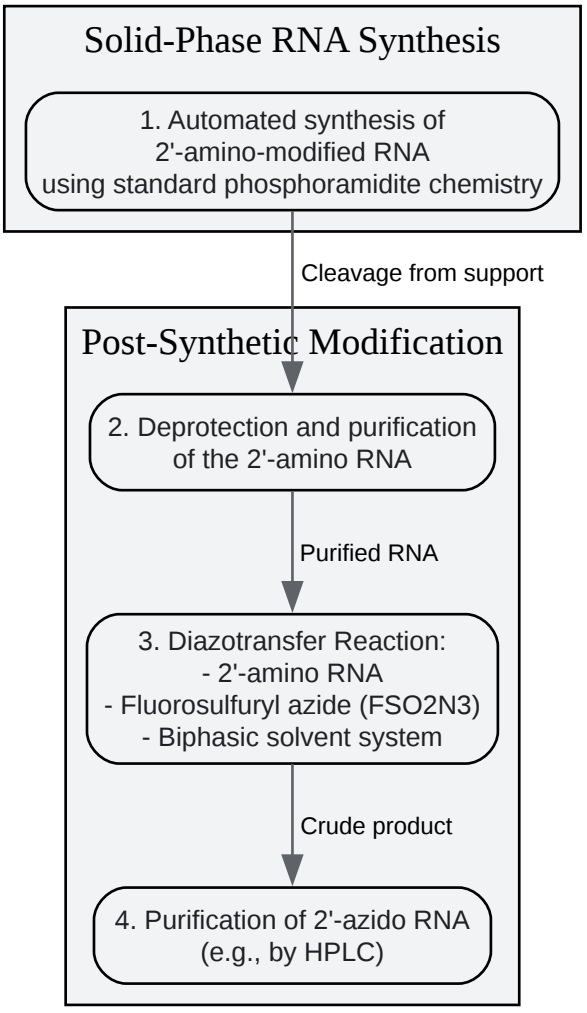
Starting Nucleoside (Protected)	One-Pot Reaction Yield
N6-Benzoyladenosine	86%
N2-Isobutyrylguanosine	81%
N4-Benzoylcytidine	85%
Uridine	90%
(Data sourced from Peterson et al., Molecules 2014)[11]	

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Synthesis of 2'-Azido-Modified Nucleosides

The synthesis of 2'-azido-modified nucleosides presents a unique challenge due to the incompatibility of the azide group with the P(III) phosphoramidite chemistry used in standard solid-phase oligonucleotide synthesis. The azide can react with the phosphoramidite in a Staudinger-type reaction.[1][12] To circumvent this, a robust method involves the synthesis of a 2'-amino-modified RNA, followed by a diazotransfer reaction to convert the amine to an azide post-synthesis.[1]

Experimental Workflow: Synthesis of 2'-Azido RNA via Diazotransfer



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Caption: Workflow for the synthesis of 2'-azido RNA.

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This post-synthetic diazotransfer approach provides a convenient and high-yielding route to internally modified 2'-azido RNAs, which are valuable tools for bioconjugation and studying RNA biology.[1]

The "Click" Chemistry Revolution: Bioorthogonal Ligation of Azido-Nucleosides

The true potential of azido-nucleosides was fully realized with the advent of "click chemistry," a concept introduced by K.B. Sharpless. These reactions are characterized by their high yields, stereospecificity, and tolerance of a wide range of functional groups, making them ideal for biological applications.[2] The azide group, being bioorthogonal (chemically inert in biological systems), is a perfect handle for these reactions.[1][13]

Copper(I)-Catalyzed Azide-Alkyne Cycloaddition (CuAAC)

The most prominent click reaction is the Copper(I)-Catalyzed Azide-Alkyne Cycloaddition (CuAAC), where an azide and a terminal alkyne react to form a stable 1,4-disubstituted 1,2,3-triazole.[14][15] This reaction is incredibly efficient and has been widely adopted for labeling and modifying oligonucleotides.[2]

Experimental Protocol: CuAAC Labeling of an Alkyne-Modified Oligonucleotide

This protocol provides a general procedure for labeling an alkyne-modified DNA or RNA oligonucleotide with an azide-containing fluorescent dye.

Materials:

- Alkyne-modified oligonucleotide (e.g., 5'-hexynyl-modified oligo)
- Azide-functionalized fluorescent dye (e.g., Azide-fluor 545)
- Copper(II) sulfate pentahydrate ($CuSO_4 \cdot 5H_2O$) stock solution (e.g., 20 mM in water)
- (+)-Sodium L-ascorbate stock solution (freshly prepared, e.g., 1 M in water)

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- Tris(benzyltriazolylmethyl)amine (TBTA) or Tris(3-hydroxypropyltriazolylmethyl)amine (THPTA) as a copper-stabilizing ligand
- Nuclease-free water
- Buffer (e.g., sodium phosphate buffer, pH 7)

Procedure:

- Reaction Assembly:
  - In a microcentrifuge tube, prepare a reaction mixture containing the alkyne-modified oligonucleotide (final concentration 20-200 µM), the azide-dye (1.5-3 equivalents relative to the oligo), and buffer.
  - Add the copper-stabilizing ligand (e.g., THPTA) to a final concentration of 1-5 mM.
  - Add the CuSO4 solution to a final concentration of 0.5-1 mM.
  - Initiate the reaction by adding the freshly prepared sodium ascorbate solution to a final concentration of 5-10 mM. The ascorbate reduces Cu(II) to the active Cu(I) catalyst.
- Incubation:
  - Incubate the reaction at room temperature for 1-4 hours. The reaction can be performed in the dark if using a light-sensitive fluorescent dye.
- Purification:
  - Purify the labeled oligonucleotide from excess reagents using methods such as ethanol precipitation, size-exclusion chromatography (e.g., NAP-10 column), or HPLC.

Causality and Troubleshooting:

- Why a Ligand? Copper ions can cause damage to DNA and RNA through oxidative cleavage.[2] Ligands like TBTA or the more water-soluble THPTA protect the nucleic acid by stabilizing the Cu(I) oxidation state and preventing side reactions.[16]

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- Fresh Ascorbate is Key: Sodium ascorbate is readily oxidized in solution.[17] A freshly prepared solution is crucial for efficient reduction of Cu(II) to Cu(I) and to prevent oxidative damage. A yellow or brown color in the reaction mixture indicates oxidation and potential reaction failure.[17]

- Troubleshooting Low Yields: If yields are low, consider increasing the concentration of the azide and the catalyst. In complex biological mixtures, the copper catalyst may be sequestered; in such cases, adding a slight excess of copper may be necessary.[16]

- Oxygen Sensitivity: The Cu(I) catalyst is sensitive to oxidation by atmospheric oxygen. For sensitive applications, degassing the solutions and performing the reaction under an inert atmosphere (e.g., argon or nitrogen) can improve yields.[17]

Strain-Promoted Azide-Alkyne Cycloaddition (SPAAC): The Copper-Free Alternative

A major advancement in click chemistry for live-cell applications was the development of Strain-Promoted Azide-Alkyne Cycloaddition (SPAAC). This reaction avoids the use of cytotoxic copper catalysts by employing a strained cyclooctyne, such as dibenzocyclooctyne (DBCO), which reacts rapidly and spontaneously with azides.[12][16][17] The driving force for the reaction is the release of ring strain in the cyclooctyne as it forms the stable triazole product.[10][12]

Experimental Protocol: SPAAC Labeling of Azido-Sugar Labeled Cells

This protocol describes the labeling of cell surface glycans that have been metabolically tagged with an azido-sugar, using a DBCO-functionalized fluorescent dye.

Materials:

- Cells cultured in appropriate medium

- Peracetylated N-azidoacetylmannosamine (Ac4ManNAz) for metabolic labeling

- DBCO-functionalized fluorescent dye (e.g., DBCO-Alexa Fluor 488)

- Phosphate-buffered saline (PBS), pH 7.4

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- Fixative solution (e.g., 4% paraformaldehyde in PBS) (for fixed-cell imaging)
- Fluorescence microscope

Procedure:

- Metabolic Labeling:
  - Culture cells to the desired confluency.
  - Supplement the culture medium with 25-50 µM Ac4ManNAz and incubate for 1-3 days to allow for metabolic incorporation into cell surface glycans.
- Cell Preparation:
  - Gently wash the cells three times with warm PBS to remove unincorporated azido-sugars. [16]
- SPAAC Reaction (Live-Cell Imaging):
  - Prepare a solution of the DBCO-dye in culture medium (e.g., 10-50 µM).
  - Add the DBCO-dye solution to the cells and incubate at 37 °C for 30-60 minutes.
  - Wash the cells three times with warm PBS to remove excess dye.
  - Image the cells immediately using a fluorescence microscope.
- SPAAC Reaction (Fixed-Cell Imaging):
  - After the initial PBS wash (Step 2), fix the cells with 4% paraformaldehyde in PBS for 15 minutes at room temperature.[16]
  - Wash the fixed cells three times with PBS.
  - Incubate the fixed cells with a solution of the DBCO-dye in PBS (e.g., 10-50 µM) for 30-60 minutes at room temperature.
  - Wash the cells three times with PBS to remove excess dye.

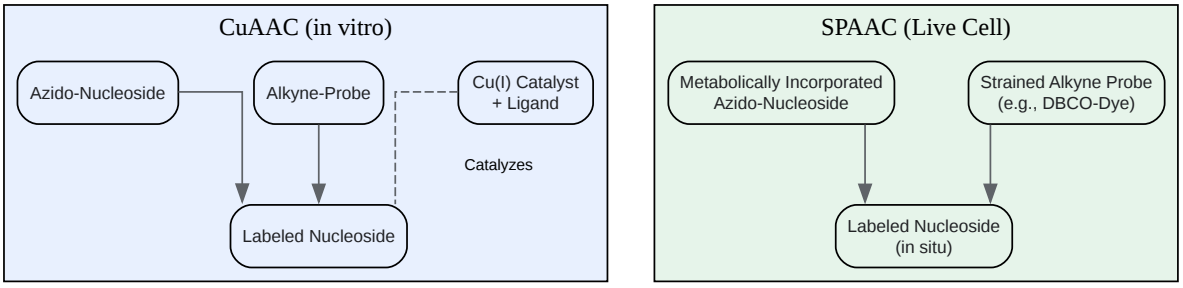
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- Mount the cells and image using a fluorescence microscope.

Causality and Self-Validation:

- Bioorthogonality in Action: SPAAC is ideal for live-cell imaging because neither the azide nor the DBCO group reacts with endogenous functional groups, ensuring that the fluorescence is localized only to the metabolically labeled structures.
- Kinetics: The rate of SPAAC is dependent on the specific cyclooctyne used. DBCO reagents are among the most reactive, allowing for rapid labeling at low concentrations.[18]
- Control Experiments: To validate the specificity of the labeling, control experiments should be performed where cells are not treated with Ac4ManNAz but are still subjected to the DBCO-dye incubation. These control cells should exhibit minimal fluorescence.

Diagram: Comparison of CuAAC and SPAAC Workflows



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Caption: CuAAC requires a copper catalyst, while SPAAC proceeds spontaneously.

Applications in Modern Research and Development

The ability to synthesize and specifically react azido-modified nucleosides has opened up a vast array of applications across various scientific disciplines.

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Metabolic Labeling and Imaging

As demonstrated in the SPAAC protocol, azido-nucleosides and their sugar counterparts are powerful tools for metabolic labeling.[19] By feeding cells azido-analogues of natural building blocks, researchers can track the synthesis and localization of DNA, RNA, and glycans in real-time.[20]

A prominent example is the use of 5-ethynyl-2'-deoxyuridine (EdU), an alkyne-modified thymidine analogue, for cell proliferation assays.[8][14][21] Cells undergoing DNA synthesis incorporate EdU. Subsequent detection with a fluorescent azide using CuAAC provides a more sensitive and less harsh alternative to the traditional BrdU antibody-based method, which requires DNA denaturation.[1][14] This method preserves cell morphology and allows for multiplexing with other fluorescent probes.[14]

Drug Discovery and Bioconjugation

Click chemistry provides a modular approach to drug discovery.[15] By "clicking" azido-nucleosides to other molecules (e.g., peptides, lipids, or other small molecules), vast libraries of hybrid compounds can be rapidly synthesized and screened for therapeutic activity, such as anticancer or antiviral properties.[14]

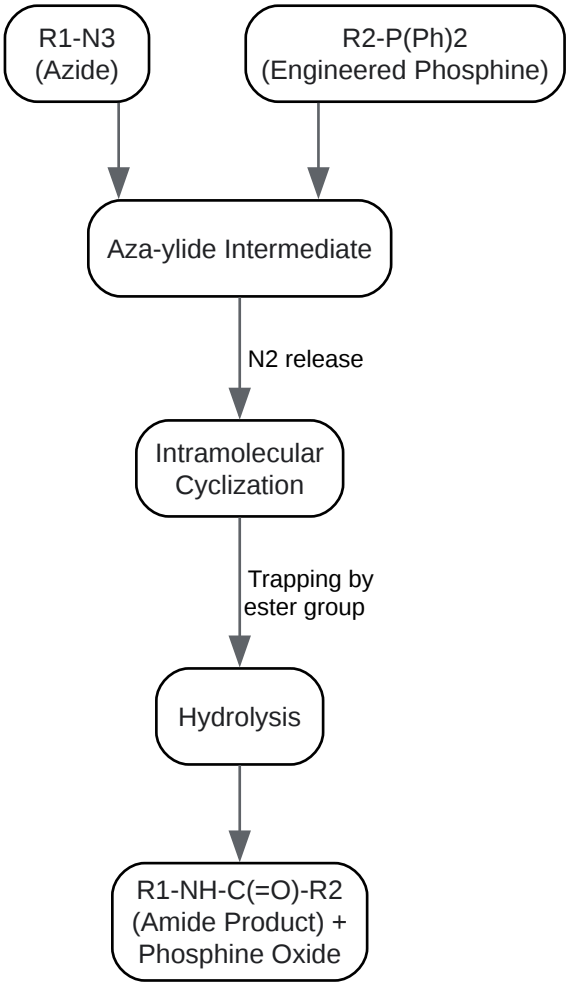
Furthermore, azido-nucleosides are used to functionalize therapeutic oligonucleotides (e.g., siRNA or antisense oligos). Attaching molecules that enhance cellular uptake, stability, or targeting can significantly improve the therapeutic efficacy of these nucleic acid-based drugs.[14]

Staudinger Ligation

Before the widespread adoption of click chemistry, the Staudinger ligation was a key bioorthogonal reaction for labeling azides.[13] This reaction involves an engineered phosphine that reacts with the azide to form a stable amide bond.[5][13] While generally slower than modern click reactions, the Staudinger ligation remains a valuable tool, particularly in contexts where any potential for metal-induced side reactions must be avoided.

Mechanism of Staudinger Ligation

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Caption: The Staudinger ligation forms a stable amide bond.

Conclusion and Future Outlook

From a shelved anticancer candidate to the first line of defense against HIV and now a cornerstone of bioorthogonal chemistry, the journey of the azido-nucleoside is a testament to the power of fundamental chemical research. The synthetic methods outlined in this guide provide a robust foundation for producing these versatile molecules, while the click chemistry and ligation protocols offer powerful means to deploy them in complex biological systems.

As we look to the future, the demand for ever more sophisticated molecular tools will continue to grow. We can anticipate the development of new, faster, and more selective bioorthogonal reactions involving azides. The application of azido-nucleosides in super-resolution imaging, in

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vivo diagnostics, and the construction of complex, functional biomaterials is still in its early stages. The principles and protocols detailed herein will undoubtedly serve as a launching point for the next wave of innovation, driven by the simple yet profound chemistry of the azide.

References

- Peterson, T. V., Streamland, T. U. B., & Awad, A. M. (2014). A Tractable and Efficient One-Pot Synthesis of 5'-Azido-5'-deoxyribonucleosides. Molecules, 19(2), 2434–2444. [Link]
- Presolski, S. I., Hong, V. P., & Finn, M. G. (2011). Copper-Catalyzed Azide–Alkyne Click Chemistry for Bioconjugation. Current Protocols in Chemical Biology, 3(4), 153-162. [Link]
- Moreno, S., Ramos Pittol, J. M., Hartl, M., & Micura, R. (2022). Robust synthesis of 2′-azido modified RNA from 2′-amino precursors by diazotransfer reaction. Organic & Biomolecular Chemistry, 20(40), 7913–7917. [Link]
- Neef, A. B., & Luedtke, N. W. (2011). An Azide-Modified Nucleoside for Metabolic Labeling of DNA. Angewandte Chemie International Edition, 50(7), 1698-1701. [Link]
- Moreno, S., Ramos Pittol, J. M., Hartl, M., & Micura, R. (2022). Robust synthesis of 2′-azido modified RNA from 2′-amino precursors by diazotransfer reaction. Organic & Biomolecular Chemistry, 20(40), 7913-7917. [Link]
- Perrone, D., Marchesi, E., Preti, L., & Navacchia, M. L. (2021). Modified Nucleosides, Nucleotides and Nucleic Acids via Click Azide-Alkyne Cycloaddition for Pharmacological Applications. Molecules, 26(11), 3100. [Link]
- Fürth, D. (n.d.). This protocol explains how to conjugate alkyne-labeled oligonucleotides with azide. Retrieved January 27, 2026, from [Link]
- Gapiński, J., et al. (2018). Synthesis and biological assay of new 2'- deoxyuridine dimers containing a 1,2,3-triazole linker. Part I. ResearchGate. [Link]
- Peterson, T. V., Streamland, T. U. B., & Awad, A. M. (2014). A Tractable and Efficient One-Pot Synthesis of 5'-Azido-5'-deoxyribonucleosides. National Institutes of Health. [Link]

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- Manetto, A., Warncke, S., & Frischmuth, T. (2008). The copper(I)-catalyzed azide-alkyne cycloaddition (CuAAC). Glen Report, 22(1), 1-2. [Link]
- Creative Biolabs. (n.d.). Staudinger Ligation. Retrieved January 27, 2026, from [Link]
- Organic Chemistry Portal. (n.d.). Staudinger Reaction. Retrieved January 27, 2026, from [Link]
- Ning, X., et al. (2010). Strain-Promoted Alkyne-Azide Cycloadditions (SPAAC) Reveal New Features of Glycoconjugate Biosynthesis. National Institutes of Health. [Link]
- Perrone, D., Marchesi, E., Preti, L., & Navacchia, M. L. (2021). Modified Nucleosides, Nucleotides and Nucleic Acids via Click Azide-Alkyne Cycloaddition for Pharmacological Applications. MDPI. [Link]
- Gapiński, J., et al. (2018). Synthesis and biological assay of new 2'- deoxyuridine dimers containing a 1,2,3-triazole linker. Part I. ResearchGate. [Link]
- ResearchGate. (2015). Is there anyone familiar with DNA labeling using Cu-free click reaction? [Link]
- ResearchGate. (n.d.). 1H-NMR spectra of a AZT in CDCl3, b succinoylated AZT in CDCl3, c dextrin in D2O and d the dextrin–AZT conjugate in D2O. Retrieved January 27, 2026, from [Link]
- Surface Science Western. (n.d.). Materials Chemistry B. Retrieved January 27, 2026, from [Link]
- Spot the difference in reactivity: a comprehensive review of site-selective multicomponent conjugation exploiting multi-azide compounds. (2024). Chemical Communications. [Link]
- Mitsunobu Reaction: A Powerful Tool for the Synthesis of Natural Products: A Review. (2021). National Institutes of Health. [Link]
- 2′-Azido RNA, a Versatile Tool for Chemical Biology: Synthesis, X-ray Structure, siRNA Applications, Click Labeling. (2008). ACS Publications. [Link]

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- Signoretti, C., et al. (1997). Intracellular metabolism of 3'-azido-3'-deoxythymidine (AZT): a nuclear magnetic resonance study on T-lymphoblastoid cell lines with different resistance to AZT. PubMed. [Link]
- Use of the Mitsunobu Reaction in the Synthesis of Orthogonally Protected a,b-Diaminopropionic Acids. (n.d.). University of Glasgow. [Link]
- Amblard, F., et al. (2021). A Hitchhiker's Guide to Click-Chemistry with Nucleic Acids. ePrints Soton. [Link]
- Metin, Ö. (2018). Basic 1H- and 13C-NMR Spectroscopy. Elsevier. [Link]
- Cummings, A. J., et al. (2015). Nucleoside azide-alkyne cycloaddition reactions under solvothermal conditions or using copper vials in a ball mill. PubMed. [Link]
- Human Metabolome Database. (n.d.). 13C NMR Spectrum (1D, 800 MHz, D2O, predicted) (HMDB0029300). Retrieved January 27, 2026, from [Link]
- Agard, N. J., et al. (2004). A comparative study of bioorthogonal reactions with azides. PubMed. [Link]
- Process for making a 2-deoxyuridine. (1986).
- Diva-Portal.org. (n.d.). Identification of metabolites from 2D 1H-13C HSQC NMR using peak correlation plots. Retrieved January 27, 2026, from [Link]
- Green, J. E., et al. (2009). Mitsunobu Approach to the Synthesis of Optically Active α,α-Disubstituted Amino Acids. Organic Letters, 11(4), 807–810. [Link]
- A 18F-labeled Dibenzocyclooctyne(DBCO)-Derivative for Copper-free Click Labeling of Biomolecules. (2014). ResearchGate. [Link]

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Sources

- 1. documents.thermofisher.com [documents.thermofisher.com]
- 2. researchgate.net [researchgate.net]
- 3. researchgate.net [researchgate.net]
- 4. Spot the difference in reactivity: a comprehensive review of site-selective multicomponent conjugation exploiting multi-azide compounds - Chemical Communications (RSC Publishing) DOI:10.1039/D4CC03359K [pubs.rsc.org]
- 5. researchgate.net [researchgate.net]
- 6. researchgate.net [researchgate.net]
- 7. surfacesciencewestern.com [surfacesciencewestern.com]
- 8. lumiprobe.com [lumiprobe.com]
- 9. Mitsunobu Reaction: A Powerful Tool for the Synthesis of Natural Products: A Review - PMC [pmc.ncbi.nlm.nih.gov]
- 10. Strain-Promoted Alkyne-Azide Cycloadditions (SPAAC) Reveal New Features of Glycoconjugate Biosynthesis - PMC [pmc.ncbi.nlm.nih.gov]
- 11. Unraveling the Strain-Promoted Azide-Alkyne Cycloaddition: A New Frontier in Click Chemistry - Oreate AI Blog [oreateai.com]
- 12. Strain-Promoted 1,3-Dipolar Cycloaddition of Cycloalkynes and Organic Azides - PMC [pmc.ncbi.nlm.nih.gov]
- 13. preprints.org [preprints.org]
- 14. salic.med.harvard.edu [salic.med.harvard.edu]
- 15. mdpi.com [mdpi.com]
- 16. pdf.benchchem.com [pdf.benchchem.com]
- 17. bioconjugation.bocsci.com [bioconjugation.bocsci.com]
- 18. biochempeg.com [biochempeg.com]
- 19. mdpi.com [mdpi.com]
- 20. biosynth.com [biosynth.com]
- 21. Click-iT EdU Imaging Cell Proliferation Protocol | Thermo Fisher Scientific - UK [thermofisher.com]

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- To cite this document: BenchChem. [The Azido Nucleoside Revolution: A Technical Guide to Synthesis and Bioorthogonal Applications]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b559683/docs#the-azido-nucleoside-revolution-a-technical-guide-to-synthesis-and-bioorthogonal-applications]

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